Technical Monograph: (3-Chloro-5-formylphenyl)boronic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-Chloro-5-formylphenylboronic acid*
CAS No.:	*1451393-35-3*
Cat. No.:	*B1487686*

Get Quote

Bifunctional Scaffolds in Medicinal Chemistry

Part 1: Executive Summary

(3-Chloro-5-formylphenyl)boronic acid (CAS: 1451393-35-3) is a high-value orthogonal building block used in the synthesis of complex pharmaceutical candidates. Its structural uniqueness lies in its trifunctional nature: an electrophilic aldehyde handle, a nucleophilic boronic acid moiety (under Suzuki conditions), and a chemically distinct chlorine substituent. This "molecular switchboard" allows medicinal chemists to sequentially functionalize the benzene ring, facilitating the rapid construction of diversity-oriented libraries, particularly for kinase inhibitors and bromodomain antagonists.

Part 2: Nomenclature & Chemical Identity

While commonly referred to by its catalog name, the IUPAC nomenclature requires strict adherence to priority rules.

- Preferred IUPAC Name (PIN): (3-Chloro-5-formylphenyl)boronic acid[1][2]

© 2026 BenchChem. All rights reserved.

- Systematic Analysis:
  - Principal Group: The boronic acid group (-$B(OH)_2$) is treated as the principal functional group in this context, utilizing the suffix "-boronic acid".
  - Substituents: The aldehyde group (-CHO) is named as a "formyl" prefix, and the halogen is "chloro".
  - Numbering: The carbon attached to the boron atom is C1. To give the substituents the lowest possible locants, the ring is numbered such that the substituents fall at positions 3 and 5. (1-borono, 3-chloro, 5-formyl).[1][2][3][4]

Chemical Identity Table

Property	Specification
CAS Number	1451393-35-3
Molecular Formula	$C_7H_6BClO_3$
Molecular Weight	184.38 g/mol
SMILES	OB(O)C1=CC(Cl)=CC(C=O)=C1
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water
Storage	2-8°C, Inert atmosphere (Argon/Nitrogen)

Part 3: Synthetic Routes & Methodologies

The synthesis of (3-Chloro-5-formylphenyl)boronic acid requires a strategy that prevents the premature polymerization of the boronic acid with the aldehyde. A Protection-Borylation-Deprotection workflow is the industry standard for high-purity isolation.

The "Masked Aldehyde" Strategy

Direct lithiation of a halo-benzaldehyde is hazardous due to the nucleophilic attack of the organolithium species on the carbonyl. Therefore, the aldehyde must be "masked" as an

© 2026 BenchChem. All rights reserved.

acetal.

Precursor: 1-Bromo-3-chloro-5-iodobenzene (or 1,3-dibromo-5-chlorobenzene).

Step-by-Step Mechanism:

- Selective Formylation: Lithium-halogen exchange targets the more reactive iodine atom (or one bromine) at -78°C, followed by a DMF quench to install the aldehyde.
- Acetal Protection: The aldehyde is protected using ethylene glycol and p-TsOH (catalyst) to form a 1,3-dioxolane ring. This renders the moiety inert to subsequent lithiation.
- Miyaura Borylation: The remaining bromine atom undergoes lithium-halogen exchange (n-BuLi), followed by trapping with a borate ester (e.g., Triisopropyl borate).
- Global Deprotection: Acidic hydrolysis removes the acetal and hydrolyzes the boronate ester to the free boronic acid simultaneously.



Click to download full resolution via product page

Caption: Figure 1. Chemo-selective synthesis workflow utilizing an acetal protection strategy to preserve the aldehyde functionality during boronation.

Part 4: Reactivity & Drug Discovery Applications

This compound is a "linchpin" scaffold. Its value lies in the ability to perform Orthogonal Functionalization—reacting at specific sites without affecting others.

1. Suzuki-Miyaura Cross-Coupling (Site A)

The boronic acid moiety is the primary reactive site. Under Pd(0) catalysis (e.g., $Pd(dppf)Cl_2$), it couples with aryl halides.

- Selectivity: The chlorine atom on the ring is generally too unreactive to compete with the boronic acid under standard Suzuki conditions, ensuring high regioselectivity.

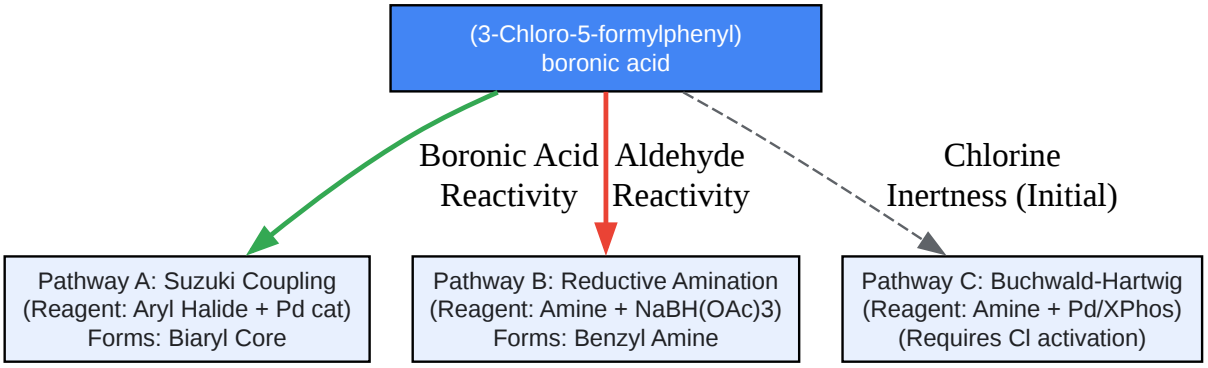
© 2026 BenchChem. All rights reserved.

2. Reductive Amination / Wittig Olefination (Site B)

The formyl group (aldehyde) serves as a handle for expanding the carbon skeleton or installing solubilizing amine groups (e.g., morpholine, piperazine). This is critical for optimizing the pharmacokinetic (PK) profile of a drug candidate.

3. Late-Stage Diversification (Site C)

The remaining chlorine atom can be activated in late-stage synthesis using Buchwald-Hartwig amination or a second Suzuki coupling (using specialized biarylphosphine ligands like XPhos), allowing for the creation of tris-substituted benzene cores.



Click to download full resolution via product page

Caption: Figure 2. Orthogonal reactivity map demonstrating the stepwise functionalization potential of the scaffold.

Part 5: Experimental Protocol (Representative)

Note: This protocol describes the critical protection-borylation sequence derived from standard methodologies for halogenated benzaldehydes.

Objective: Synthesis of (3-Chloro-5-formylphenyl)boronic acid from 3-bromo-5-chlorobenzaldehyde.

- Acetilization (Protection):
  - Charge a flask with 3-bromo-5-chlorobenzaldehyde (1.0 eq), ethylene glycol (2.0 eq), and p-toluenesulfonic acid (0.05 eq) in toluene.

© 2026 BenchChem. All rights reserved.

- Reflux with a Dean-Stark trap until water evolution ceases (~4 hours).
- Wash with $NaHCO_3$, dry, and concentrate to yield the acetal intermediate.

- Lithiation & Borylation:
  - Dissolve the acetal (1.0 eq) in anhydrous THF under Argon. Cool to -78°C.
  - Add n-Butyllithium (1.1 eq, 2.5M in hexanes) dropwise. Stir for 30 mins.
  - Add Triisopropyl borate (1.2 eq) rapidly. Allow the mixture to warm to room temperature (RT) overnight.
- Hydrolysis & Isolation:
  - Quench the reaction with 2M HCl (aq). Stir vigorously at RT for 2 hours (this cleaves the acetal and hydrolyzes the boronate).
  - Extract with Ethyl Acetate (x3).[5]
  - Wash combined organics with brine, dry over $MgSO_4$, and concentrate.[5]
  - Purification: Recrystallize from Acetonitrile/Water or precipitate with Hexanes to obtain the target solid.

Part 6: Safety & Handling

- Stability: Boronic acids can dehydrate to form boroxines (anhydrides) upon prolonged storage. This is reversible in aqueous media but can affect stoichiometry.
- Protodeboronation: Avoid heating in highly acidic or basic aqueous solutions for extended periods, as this may lead to cleavage of the C-B bond.
- Hazards: Treat as a standard organic irritant. Wear nitrile gloves and safety glasses.

References

- Accela ChemBio. (2024). Product Data Sheet: **3-Chloro-5-formylphenylboronic Acid** (CAS 1451393-35-3).[1][2][6][7] Retrieved from

© 2026 BenchChem. All rights reserved.

- ChemicalBook. (2024). **3-CHLORO-5-FORMYLPHENYLBORONIC ACID** Properties and Suppliers. Retrieved from
- IUPAC. (2013). Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book). Royal Society of Chemistry.
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483. Link
- CymitQuimica. (2024). Catalog Entry: **3-Chloro-5-formylphenylboronic acid**. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. cybex.in [cybex.in]
- 2. 150258-20-1,Ethyl 4-Chloro-6,8-difluoroquinoline-3-carboxylate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 4. IL305360A - Benzo[c][2,6]naphthyridine derivatives, compositions and therapeutic uses thereof - Google Patents [patents.google.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. 3-CHLORO-5-FORMYLPHENYLBORONIC ACID [1451393-35-3] | Chemsigma [chemsigma.com]
- 7. 1451393-35-3,3-Chloro-5-formylphenylboronic Acid-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- To cite this document: BenchChem. [Technical Monograph: (3-Chloro-5-formylphenyl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b1487686/docs#technical-monograph-3-chloro-5-formylphenyl-boronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check